

# Unraveling the Molecular Weight of Stigmasterol-d5

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## Compound of Interest

Compound Name: Stigmasterol-d5

Cat. No.: B15556724

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**Stigmasterol-d5**, a deuterated form of the naturally occurring plant sterol, has a molecular weight of 417.72 g/mol [1][2][3]. This value is a critical piece of information for researchers in various fields, including drug development and metabolic studies, where isotopically labeled compounds are utilized as internal standards or tracers.

## Molecular Composition and Isotopic Labeling

The molecular formula for **Stigmasterol-d5** is  $C_{29}H_{43}D_5O$  [1][2][4][5]. This formula indicates that five hydrogen atoms (H) in the standard stigmasterol molecule have been replaced with deuterium (D) atoms. Deuterium is a stable isotope of hydrogen, containing one proton and one neutron in its nucleus, which gives it an atomic weight of approximately 2.014 atomic mass units (u) [6][7][8]. This is roughly double the atomic weight of protium, the most common hydrogen isotope.

The non-deuterated form, stigmasterol, has the molecular formula  $C_{29}H_{48}O$  and a molecular weight of approximately 412.7 g/mol [9][10]. The increase in molecular weight in **Stigmasterol-d5** is a direct result of the substitution of five hydrogen atoms with the heavier deuterium isotope.

## Quantitative Data Summary

For clarity and ease of comparison, the key quantitative data for **Stigmasterol-d5** and its non-deuterated counterpart are summarized in the table below.

Compound	Molecular Formula	Molecular Weight ( g/mol )
Stigmasterol-d5	C <sub>29</sub> H <sub>43</sub> D <sub>5</sub> O	417.72[1][2][3]
Stigmasterol	C <sub>29</sub> H <sub>48</sub> O	412.7[9][10]

## Methodologies for Determination

The molecular weight of chemical compounds like **Stigmasterol-d5** is typically determined and confirmed using analytical techniques such as mass spectrometry. In this method, the molecule is ionized, and its mass-to-charge ratio is measured, allowing for a precise determination of its molecular weight. High-performance liquid chromatography (HPLC) is often used to ensure the purity of the compound before such analyses[2].

## Logical Relationship of Isotopic Labeling

The relationship between stigmasterol and its deuterated form can be visualized as a straightforward isotopic substitution.

Isotopic substitution of Hydrogen with Deuterium.

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